

(S)-Tetrahydrofuran-3-ol molecular weight and formula

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Compound of Interest

Compound Name: (S)-Tetrahydrofuran-3-ol

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(S)-Tetrahydrofuran-3-ol: Molecular Properties

(S)-Tetrahydrofuran-3-ol, also known as (S)-(+)-3-Hydroxytetrahydrofuran, is a chiral molecule significant in organic synthesis and pharmaceutical development.^[1] It serves as a crucial intermediate in the production of various pharmaceuticals, including antiviral medications.^{[2][3]}

Molecular Formula and Weight

The chemical properties of **(S)-Tetrahydrofuran-3-ol** are fundamental to its application in scientific research and drug development. Its molecular formula and weight are key identifiers for this compound.

Property	Value
Molecular Formula	C4H8O2 ^{[1][4][5]}
Molecular Weight	88.11 g/mol ^{[1][4][5]}

This colorless to yellowish liquid is a versatile building block due to its hydroxyl group, which enhances its reactivity.^{[1][2]} It is utilized in the synthesis of enantiomerically pure drugs and has potential applications in the creation of biodegradable polymers.^[1]

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